

Application Notes and Protocols for In Vivo Testing of Odorranain-C1

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Compound of Interest

Compound Name: Odorranain-C1

Cat. No.: B1578467

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Introduction

Odorranain-C1 is a novel peptide with potential therapeutic applications. Based on peptides with similar origins, such as Odorranain-NR, it is hypothesized to possess antimicrobial, anti-inflammatory, and anticancer properties.[1][2][3] These application notes provide detailed protocols for the in vivo evaluation of **Odorranain-C1** in various animal models to assess its efficacy and mechanism of action.

Antimicrobial Activity in a Murine Peritonitis Model

Scientific Context and Objectives

The increasing prevalence of antibiotic-resistant bacteria necessitates the development of new antimicrobial agents.[4] Antimicrobial peptides (AMPs) are promising candidates due to their broad-spectrum activity and unique mechanisms of action.[5][6][7] This protocol describes a murine model of peritonitis to evaluate the in vivo antibacterial efficacy of **Odorranain-C1** against pathogenic bacteria, such as Methicillin-resistant *Staphylococcus aureus* (MRSA).[4][8] The primary objective is to determine if **Odorranain-C1** can reduce the bacterial load in the peritoneal cavity and improve survival rates in infected mice.[9][10]

Experimental Workflow

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